

Essential Safety and Operational Guide for 2,4-Bis(benzyloxy)-5-bromopyrimidine

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Compound of Interest

Compound Name: 2,4-Bis(benzyloxy)-5-bromopyrimidine

Cat. No.: B1331184

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This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **2,4-Bis(benzyloxy)-5-bromopyrimidine**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Quantitative Data Summary

The following table summarizes key quantitative data for **2,4-Bis(benzyloxy)-5-bromopyrimidine**.

Property	Value
Molecular Formula	C ₁₈ H ₁₅ BrN ₂ O ₂ [1][2][3]
Molecular Weight	371.23 g/mol [1][2][3]
CAS Number	41244-53-5[1][2][3]
Appearance	Off-white solid[4]
Melting Point	88-90 °C
Boiling Point	517.4 ± 60.0 °C (Predicted)
Density	1.419 ± 0.06 g/cm ³ (Predicted)[5]
Storage Temperature	Room Temperature, Sealed in Dry Conditions[5] or 0-8°C[4]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **2,4-Bis(benzyloxy)-5-bromopyrimidine** is limited, the closely related compound 2-Benzyloxy-5-bromopyrimidine is classified with the following hazards: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). It is prudent to handle **2,4-Bis(benzyloxy)-5-bromopyrimidine** as a compound with similar potential hazards.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	Work should be conducted in a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved N95 dust mask or an air-purifying respirator is required.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic procedure minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure a designated work area within a chemical fume hood is clean and free of incompatible materials.[\[6\]](#)
 - Have all necessary equipment, including PPE, spill containment materials, and waste containers, readily available.
 - Confirm that the chemical fume hood is functioning correctly.
- Handling:
 - Wear all required PPE before handling the compound.
 - Carefully weigh and transfer the solid compound, avoiding the generation of dust.
 - Keep the container tightly closed when not in use.[\[6\]](#)

- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Clean the work area and any equipment used.
 - Properly dispose of any contaminated materials in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling.

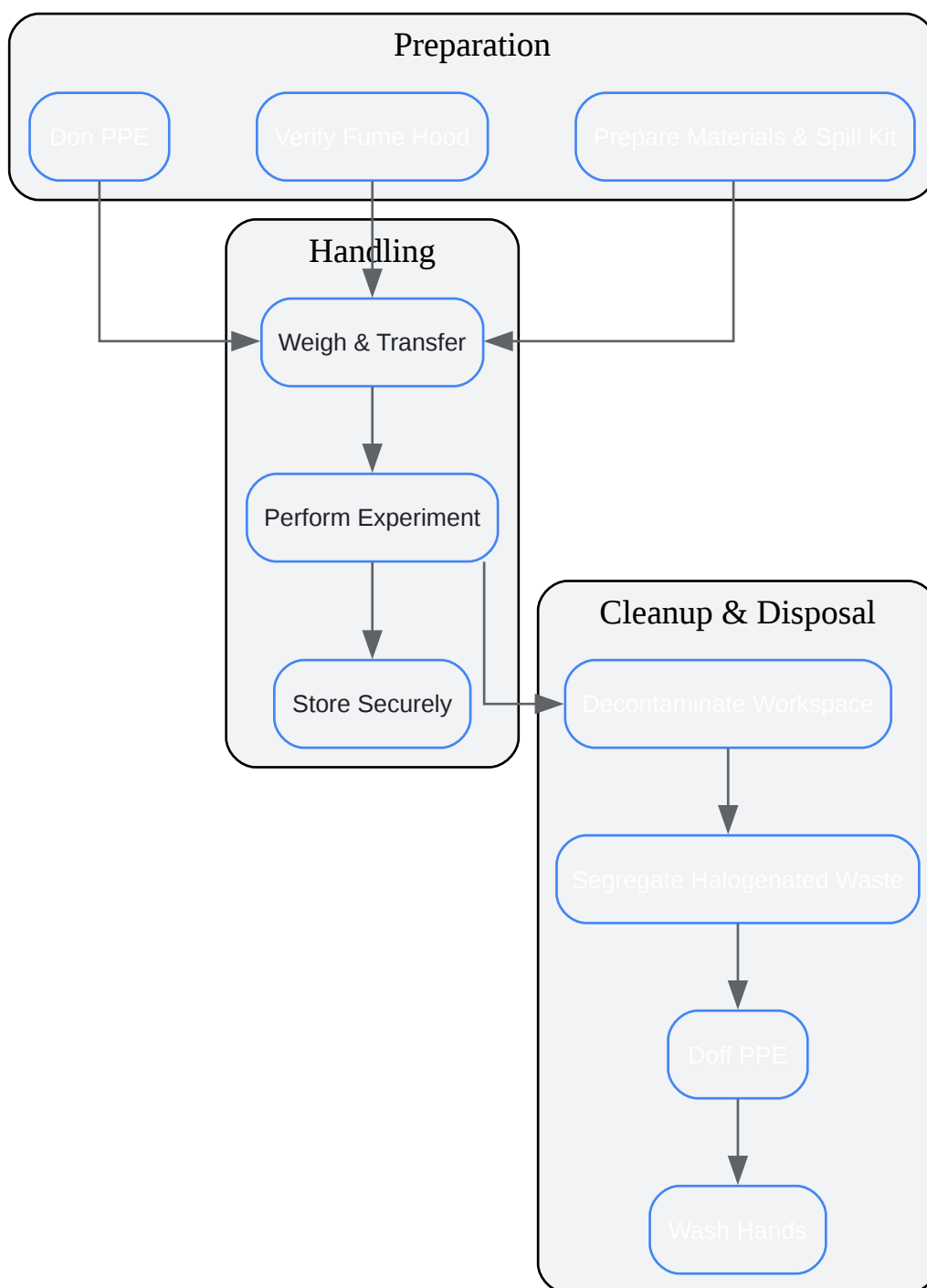
Disposal Plan

The disposal of **2,4-Bis(benzyloxy)-5-bromopyrimidine** must comply with all local, regional, and national hazardous waste regulations.

- Waste Segregation:
 - As a brominated organic compound, it must be segregated as halogenated organic waste.
 - Keep it separate from non-halogenated waste and incompatible materials such as strong oxidizing agents.
- Waste Collection:
 - Solid Waste: Collect contaminated lab supplies (e.g., weighing paper, gloves, pipette tips) in a designated and clearly labeled solid hazardous waste container.
 - Liquid Waste: If **2,4-Bis(benzyloxy)-5-bromopyrimidine** is in a solution, collect it in a dedicated halogenated organic solvent waste container.
- Container Labeling and Storage:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2,4-Bis(benzyloxy)-5-bromopyrimidine**," and appropriate hazard pictograms.
 - Store the hazardous waste container in a designated satellite accumulation area.

- Professional Disposal:
 - Arrange for disposal through a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department for guidance and pickup scheduling.
 - The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.

Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2,4-Bis(benzyloxy)-5-bromopyrimidine**.

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